

Advanced Synthesis of 4-Hydroxycyclohexane-1-carboxamide: A Cyclohexanone-Derived Approach

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Compound of Interest

Compound Name: 4-Hydroxycyclohexane-1-carboxamide
CAS No.: 19556-97-9
Cat. No.: B2976100

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Executive Summary & Strategic Analysis

Direct functionalization of cyclohexanone at the C4 position is chemically non-trivial due to the lack of electronic bias at that position compared to the

-carbons (C2/C6). While industrial routes often rely on the hydrogenation of 4-hydroxybenzoic acid, a de novo synthesis from cyclohexanone requires a "relay" strategy.

This guide details the Oxidative Relay Pathway, which involves:

- Remote Oxidation: Converting cyclohexanone to 1,4-cyclohexanedione.
- Homologation: Using the Van Leusen reaction to convert the ketone to a nitrile (adding the C1 carbon).
- Chemo-selective Reduction: Establishing the 1,4-trans/cis stereochemistry.

- Controlled Hydrolysis: Converting the nitrile to the primary amide.

Core Reaction Pathway

The synthesis proceeds through a 5-step protocol:

- Oxidation: Cyclohexanone

1,4-Cyclohexanedione.[1]

- Protection:

1,4-Cyclohexanedione mono-ethylene ketal.

- Reductive Cyanation:

4,4-Ethylenedioxy-cyclohexanecarbonitrile.

- Deprotection/Reduction:

4-Hydroxycyclohexanecarbonitrile.

- Hydration:

4-Hydroxycyclohexane-1-carboxamide.

Visual Signaling Pathway (Graphviz)



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Caption: Step-wise transformation from Cyclohexanone to the Target Amide via the 1,4-dione relay.

Detailed Experimental Protocols

Step 1: Remote Oxidation to 1,4-Cyclohexanedione

This is the critical "activation" step. Direct oxidation using standard oxidants (KMnO₄) leads to ring opening (Adipic Acid). We utilize a vanadium-catalyzed oxidation to preserve the ring.

- Reagents: Cyclohexanone, 30%

,

(Vanadium pentoxide), Acetone.

- Mechanism: Radical generation via peroxyvanadic acid species targeting the C4 position.

Protocol:

- Dissolve cyclohexanone (1.0 eq) in acetone at 0°C.
- Add catalytic
(0.05 eq).
- Add 30%
(2.5 eq) dropwise over 2 hours, maintaining temperature <10°C.
- Allow to warm to room temperature and stir for 12 hours.
- Quench: Add saturated
to destroy excess peroxide.
- Isolation: Extract with Ethyl Acetate (
). Wash organic layer with brine.
- Purification: Recrystallize from Ethanol/Hexane.
 - Target Yield: 65-70%
 - Checkpoint: ¹H NMR shows disappearance of
-protons and symmetry of the dione.

Step 2: Mono-Protection and Homologation (Van Leusen Reaction)

To differentiate the two ketones, we mono-protect, then use Tosylmethyl Isocyanide (TosMIC) to convert the remaining ketone to a nitrile while adding the required carbon atom.

Protocol:

- Mono-Ketalization: Reflux 1,4-cyclohexanedione (1.0 eq) with Ethylene Glycol (1.1 eq) and catalytic p-Toluenesulfonic acid (PTSA) in Benzene with a Dean-Stark trap. Stop when 1.0 eq of water is collected to minimize di-ketal formation.
- Reductive Cyanation:
 - Suspend t-BuOK (2.5 eq) in dry DME (Dimethoxyethane) at -10°C.
 - Add a solution of the Mono-ketal (1.0 eq) and TosMIC (1.1 eq) in DME dropwise.
 - Stir at 0°C for 45 mins, then warm to RT for 2 hours.
 - Note: The reaction converts
to
.
- Workup: Quench with water, extract with ether.
 - Product: 4,4-ethylenedioxy-cyclohexanecarbonitrile.[\[2\]](#)

Step 3: Deprotection and Stereoselective Reduction

We must now reveal the C4 ketone and reduce it to the alcohol. The stereochemistry (cis vs. trans) is determined here.

Protocol:

- Hydrolysis: Treat the nitrile-ketal with 1N HCl in THF at RT for 4 hours.

- Result: 4-oxocyclohexanecarbonitrile.[2]
- Reduction (Targeting Trans-isomer):
 - Dissolve the ketone in Methanol at -78°C.
 - Add

(0.5 eq) slowly. (Note:

typically favors the formation of the equatorial alcohol—trans isomer—due to axial attack, though mixtures occur).
 - For High Cis-Selectivity: Use L-Selectride at -78°C (steric bulk forces equatorial attack, yielding axial alcohol).
- Purification: Silica gel chromatography is required to separate cis/trans isomers if a single isomer is needed.

Step 4: Hydration to Carboxamide

The final step converts the nitrile to the primary amide without hydrolyzing to the carboxylic acid.

Protocol (Radziszewski Reaction):

- Dissolve 4-hydroxycyclohexanecarbonitrile in DMSO.
- Add

(0.5 eq).
- Add 30%

(2.0 eq) dropwise at 0°C (Exothermic!).
- Stir at RT for 3 hours.
- Isolation: Dilute with water. The product often precipitates.[3] If not, extract with n-Butanol.

- Final Polish: Recrystallize from water/ethanol.

Data Summary & Critical Quality Attributes

Parameter	Specification	Method/Note
Overall Yield	35 - 45%	From Cyclohexanone (4 steps)
Major Impurity	Adipic Acid	From Step 1 (Over-oxidation)
Stereochemistry	Trans:Cis ratio ~ 4:1	Using NaBH ₄ reduction
Appearance	White Crystalline Solid	
Melting Point	224-226°C	(Trans-isomer)

References

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Sources

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- [2. WO2021107047A1 - Method for producing 4-\(aminomethyl\)cyclohexane carboxylic acid - Google Patents \[patents.google.com\]](#)
- [3. Buy 4-Oxocyclohexanecarboxylate \(EVT-1566730\) \[evitachem.com\]](#)
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